

Improving the solubility of Nonapeptide-1 in aqueous buffers

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| Compound of Interest | | |
|----------------------|---------------|-----------|
| Compound Name: | Nonapeptide-1 | |
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Nonapeptide-1 Solubility Technical Support Center

Welcome to the technical support center for improving the solubility of **Nonapeptide-1** in aqueous buffers. This resource is designed for researchers, scientists, and drug development professionals to provide clear, actionable guidance for your experiments.

Frequently Asked Questions (FAQs)

Q1: What is Nonapeptide-1 and what are its basic properties?

Nonapeptide-1 is a synthetic peptide with the sequence Met-Pro-D-Phe-Arg-D-Trp-Phe-Lys-Pro-Val-NH2.[1][2][3] It is commonly used in skincare for its skin-lightening properties, acting as an antagonist of the α -melanocyte-stimulating hormone (α -MSH) receptor.[1][4]

| Property | Value | Reference |
|----------------------|---|-----------|
| Molecular Formula | C61H87N15O9S | |
| Molecular Weight | 1206.5 g/mol | |
| Appearance | White to off-white powder | - |
| Solubility (General) | Generally considered to have good water solubility. | - |



Some commercial sources state a solubility of ≥2mg/ml in water. However, solubility can be significantly affected by the specific buffer conditions, including pH and ionic strength.

Q2: My **Nonapeptide-1** is not dissolving well in my aqueous buffer. What are the likely reasons?

Difficulties in dissolving **Nonapeptide-1** can arise from several factors related to its structure and the buffer composition:

- pH of the Buffer: Peptides exhibit their lowest solubility at their isoelectric point (pI), where the net charge is zero. **Nonapeptide-1** contains basic amino acids (Arginine and Lysine), giving it a net positive charge at neutral or acidic pH. If your buffer's pH is close to the peptide's pI, solubility will be reduced.
- Hydrophobic Nature: The peptide contains several hydrophobic amino acids (Methionine, Proline, Phenylalanine, Tryptophan, Valine). These residues can lead to peptide aggregation in aqueous solutions, reducing solubility.
- Aggregation: Peptides, especially those with hydrophobic regions, can self-associate to form aggregates, which are difficult to dissolve.
- Ionic Strength: High salt concentrations in your buffer can sometimes decrease peptide solubility through a "salting out" effect.

Q3: How does the trifluoroacetic acid (TFA) salt in my lyophilized **Nonapeptide-1** affect solubility?

Nonapeptide-1 is often purified by high-performance liquid chromatography (HPLC) and lyophilized with TFA as a counterion. The presence of TFA salt generally enhances the solubility of peptides in aqueous solutions. For most standard in vitro assays, the residual TFA levels do not interfere with the experiment.

Troubleshooting Guides

Issue: Nonapeptide-1 powder is not dissolving in my neutral pH buffer (e.g., PBS pH 7.4).

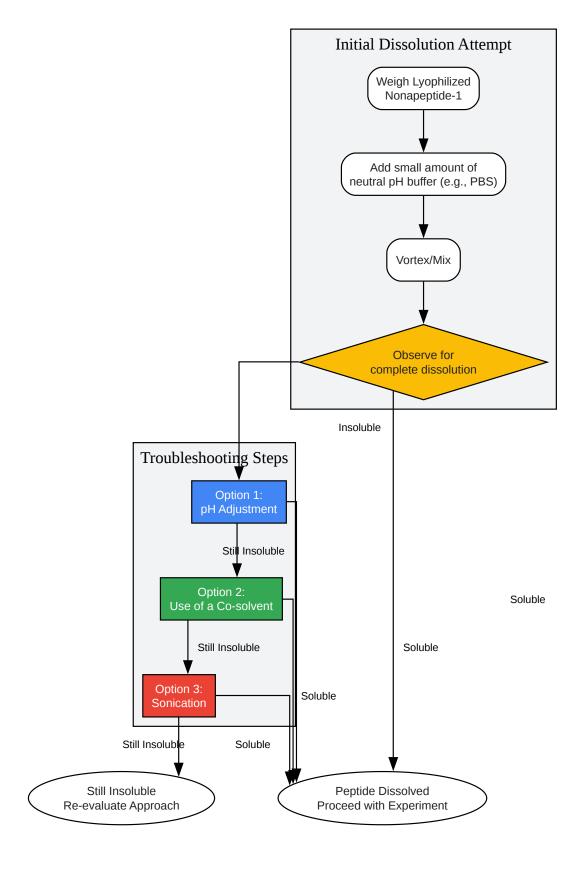


Troubleshooting & Optimization

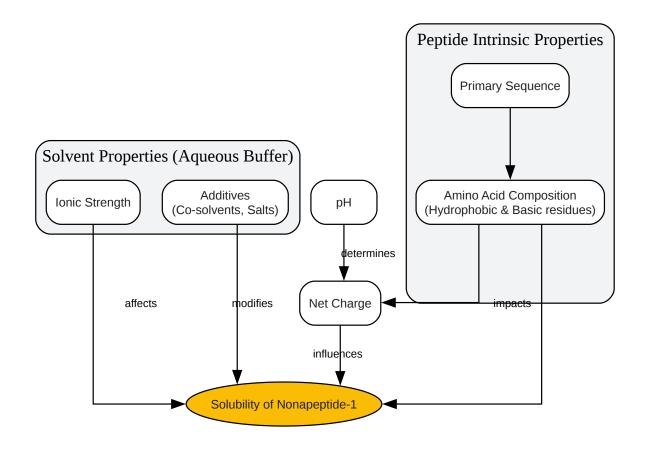
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This is a common issue. Although the peptide has basic residues, the overall hydrophobicity can hinder dissolution at neutral pH.









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References

- 1. Nonapeptide-1 [novoprolabs.com]
- 2. Nonapeptide-1 | C61H87N15O9S | CID 10418849 PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Nonapeptide-1-Skin whitening [mcbiotec.com]
- 4. esycif8nzka.exactdn.com [esycif8nzka.exactdn.com]
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